

MeDeMo Installation Technical Support Center

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Compound of Interest

Compound Name: Medemo

Cat. No.: B1202298

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals with the installation of **MeDeMo**.

Getting Started: System Requirements

Before proceeding with the installation, ensure your system meets the minimum and recommended specifications for optimal performance.

Component	Minimum Requirements	Recommended Specifications
Operating System	Windows 10 (64-bit)	Windows 11 (64-bit)
Processor	Intel Core i5 or AMD equivalent	Intel Core i7 or AMD Ryzen 7
Memory (RAM)	8 GB	16 GB or more
Storage	256 GB SSD	512 GB NVMe SSD
Graphics Card	NVIDIA GTX 1050 Ti or AMD Radeon RX 470	NVIDIA RTX 3060 or AMD Radeon RX 6700 XT
Python Version	3.8.x	3.9.x or higher
Network	Stable Internet Connection	High-speed Internet Connection

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Installation fails with a "Dependency Not Found" error.

This is one of the most common installation issues and typically indicates that a required software package or library is missing from your system.

Troubleshooting Steps:

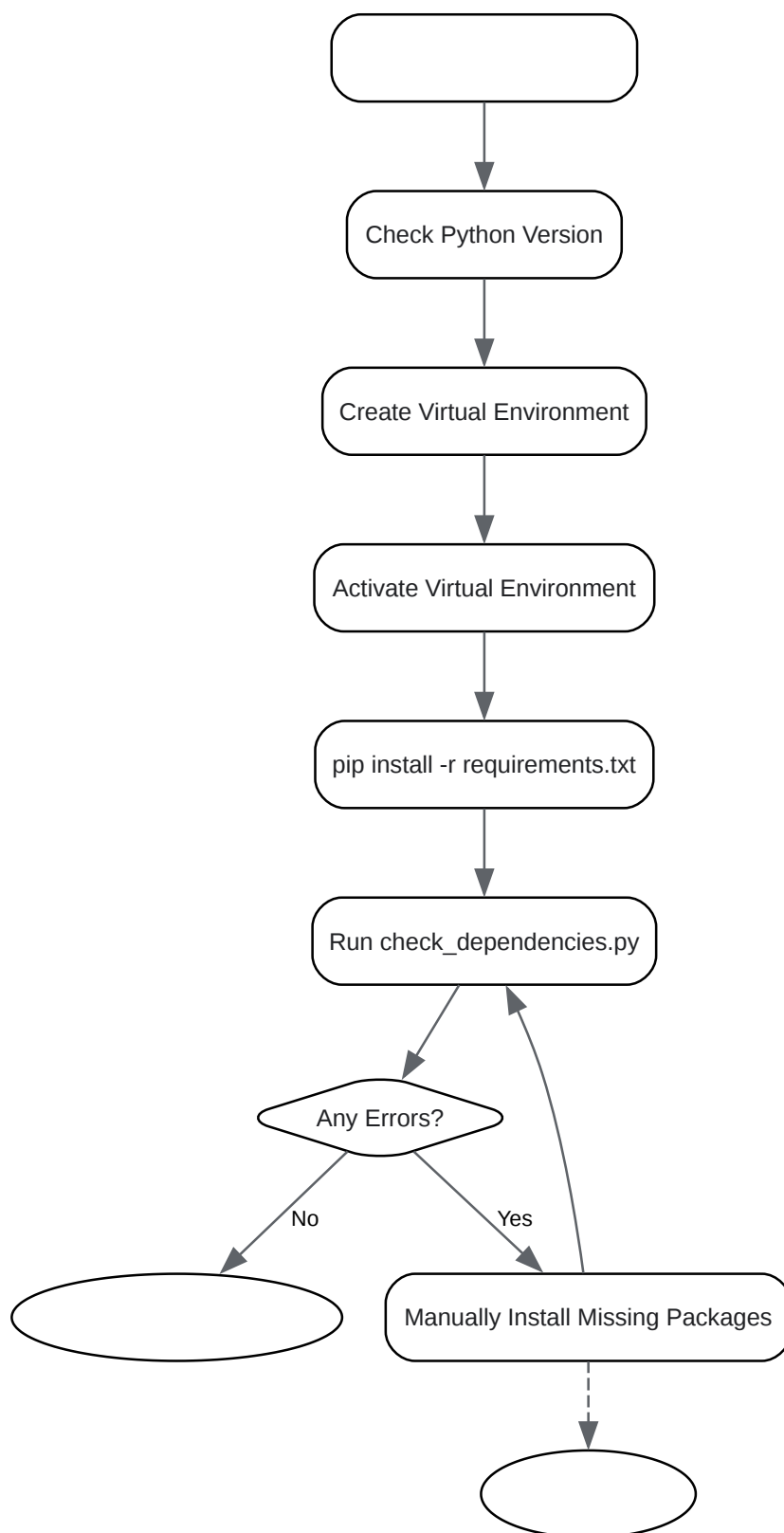
- **Verify Python Environment:** Ensure you have a compatible version of Python installed and that it is correctly added to your system's PATH. You can check your Python version by opening a command prompt or terminal and typing `python --version`.
- **Install Required Libraries:** **MeDeMo** relies on several Python libraries. You can install them using the provided `requirements.txt` file.
- **Check for System-Level Dependencies:** Some dependencies may require system-level installation. Refer to the **MeDeMo** installation guide for a complete list of these dependencies.^{[1][2]}

Experimental Protocol: Resolving Missing Dependencies

- **Objective:** To identify and install all necessary dependencies for **MeDeMo**.
- **Materials:**
 - A computer meeting the system requirements.
 - The **MeDeMo** installation package, including the `requirements.txt` file.
 - Command Prompt (Windows) or Terminal (macOS/Linux).
- **Methodology:**
 - **Step 1:** Navigate to the **MeDeMo** directory. Open your command prompt or terminal and use the `cd` command to navigate to the folder where you have extracted the **MeDeMo** installation files.

- Step 2: Create and activate a virtual environment (Recommended). This isolates the **MeDeMo** dependencies from other Python projects on your system.
- Step 3: Install Python packages. Use pip to install the required libraries from the requirements.txt file.
- Step 4: Run the dependency check script. **MeDeMo** includes a script to verify all dependencies are correctly installed.

Dependency Check Workflow



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A flowchart for the dependency verification process.

"Permission Denied" error during installation.

This error indicates that the installer does not have the necessary privileges to write to the specified installation directory.

Troubleshooting Steps:

- **Run as Administrator:** Right-click on the installer or the command prompt/terminal and select "Run as administrator" or "Run as superuser". [3]
- 2. **Check Directory Permissions:** Ensure that your user account has write permissions for the chosen installation folder. If not, you can either change the permissions of the folder or choose a different installation directory (e.g., a folder within your user profile).

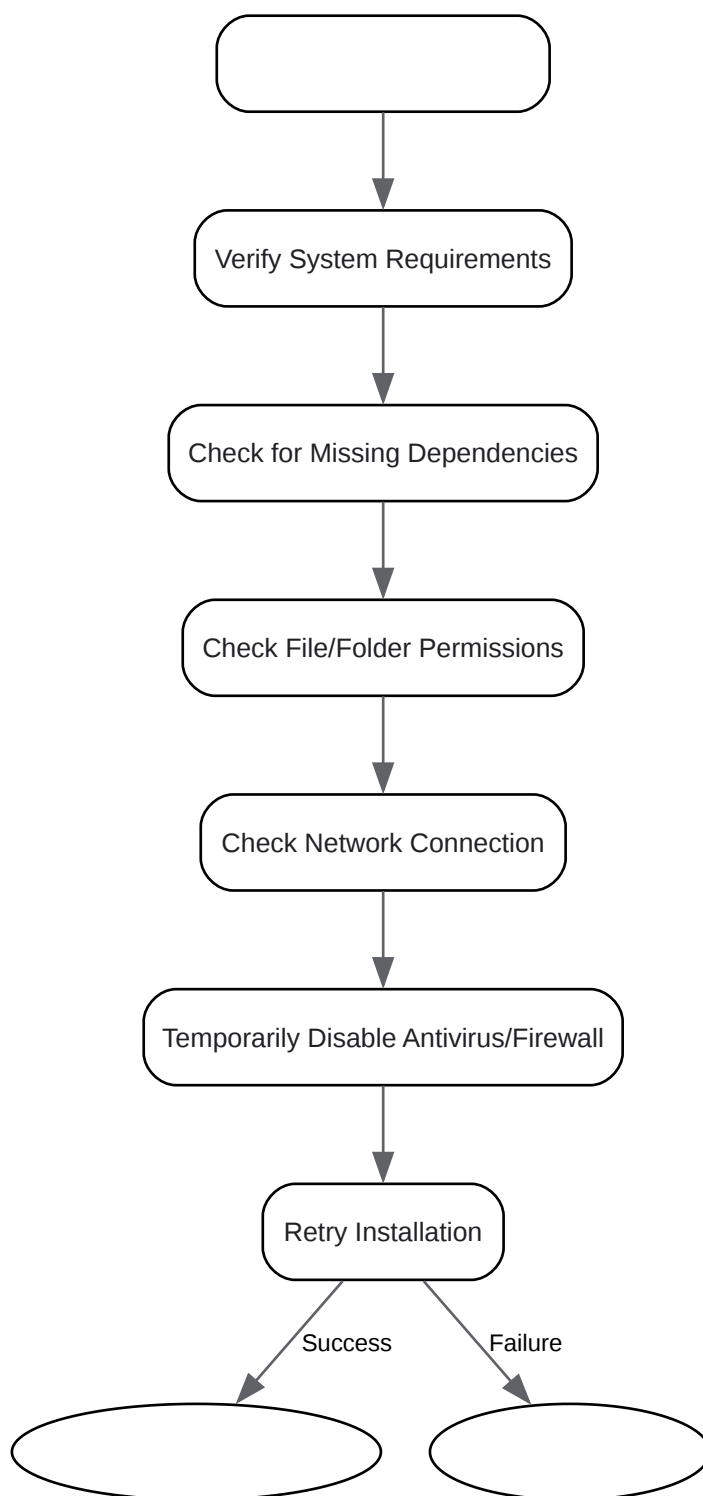
The installation process is very slow or gets stuck.

Slow or stalled installations can be caused by several factors, including poor network connectivity or conflicts with other software.

Troubleshooting Steps:

- **Check Internet Connection:** A stable and reasonably fast internet connection is required to download dependencies. A slow or unstable connection is a common cause of installation failures. [4]
- 2. **Disable Antivirus/Firewall:** Temporarily disable your antivirus and firewall software during the installation process. Security software can sometimes mistakenly flag installation processes as malicious and interfere with them. Remember to re-enable them after the installation is complete. [4]
- 3. **Check for Sufficient Disk Space:** Lack of sufficient disk space can cause installation failures. Ensure you have enough free space in the installation directory. [4]

General Troubleshooting Workflow



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A general workflow for troubleshooting **MeDeMo** installation issues.

Further Assistance

If you have followed the troubleshooting steps outlined in this guide and are still experiencing issues with the installation of **MeDeMo**, please contact our support team. Provide a detailed description of the problem, including the error messages you have received and the steps you have already taken to resolve the issue.

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References

- 1. Installation — DMemu 1.0 documentation [dmemu.readthedocs.io]
- 2. Module 2: Installing Dependencies – minimega [sandia.gov]
- 3. Reddit - The heart of the internet [reddit.com]
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